

An In-depth Technical Guide to 2-Amino-5-chlorobenzophenone Oxime-d5

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Compound of Interest

Compound Name: 2-Amino-5-chlorobenzophenone
Oxime-d5
Cat. No.: B15559193

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-5-chlorobenzophenone Oxime-d5**, a deuterated isotopologue of a key intermediate in the synthesis of several pharmaceuticals. This document details its molecular properties, relevant experimental protocols for its application, and the biological pathways of the molecules it is used to synthesize.

Core Compound Data

2-Amino-5-chlorobenzophenone oxime and its deuterated form are primarily utilized as precursors in the synthesis of 1,4-benzodiazepines. The incorporation of deuterium (in the -d5 form) is particularly useful for metabolic and pharmacokinetic studies, allowing researchers to trace the fate of the molecule and its derivatives in biological systems.

Molecular and Physical Properties

The key quantitative data for 2-Amino-5-chlorobenzophenone Oxime and its deuterated analog are summarized below. The molecular formula for the non-deuterated compound is

C₁₃H₁₁ClN₂O.

Property	2-Amino-5-chlorobenzophenone Oxime	2-Amino-5-chlorobenzophenone Oxime-d5
Molecular Weight	246.69 g/mol [1][2][3][4][5]	251.72 g/mol [6]
CAS Number	18097-52-4[2][4][5]	Not available
Appearance	Yellow crystalline powder[5][7]	Not available
Melting Point	117-120 °C[4][7]	Not available
Boiling Point	434.9 °C at 760 mmHg[4][5]	Not available
Solubility	Slightly soluble in Chloroform, DMSO, and Ethyl Acetate[5]	Not available

Experimental Protocols

2-Amino-5-chlorobenzophenone oxime is a critical intermediate in the synthesis of chlordiazepoxide, one of the first synthesized benzodiazepines. The following protocols outline the synthesis of the oxime and its subsequent conversion to chlordiazepoxide.

Synthesis of 2-Amino-5-chlorobenzophenone Oxime

This procedure details the formation of the oxime from its corresponding benzophenone.

Materials:

- 2-Amino-5-chlorobenzophenone
- Hydroxylamine hydrochloride
- Sodium hydroxide (NaOH)
- Ethanol
- Activated carbon

Procedure:

- In a reaction vessel, dissolve 2-amino-5-chlorobenzophenone, hydroxylamine hydrochloride, and sodium hydroxide in ethanol.
- Heat the mixture and add activated carbon.
- Reflux the mixture for approximately 3 hours.[8]
- After the reaction is complete, water is added, and the ethanol is removed by distillation.[8]
- The product, 2-amino-5-chlorobenzophenone oxime, is then isolated from the aqueous mixture.

Synthesis of Chlordiazepoxide from 2-Amino-5-chlorobenzophenone Oxime

This protocol describes the cyclization and subsequent reaction to form chlordiazepoxide.

Materials:

- 2-Amino-5-chlorobenzophenone oxime
- Chloroacetyl chloride
- Methylamine

Procedure:

- The 2-amino-5-chlorobenzophenone oxime is first reacted with chloroacetyl chloride. This step forms 2-chloroacetamido-5-chlorobenzophenone oxime.
- A subsequent ring-closure reaction yields 2-chloromethyl-4-phenyl-6-chloro-quinazoline-3-oxide.
- The final step involves a reaction with methylamine, which results in the formation of chlordiazepoxide.[5]

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a standard analytical technique for assessing the purity of benzodiazepines synthesized from 2-aminophenyl ketoximes.

Typical HPLC Parameters:

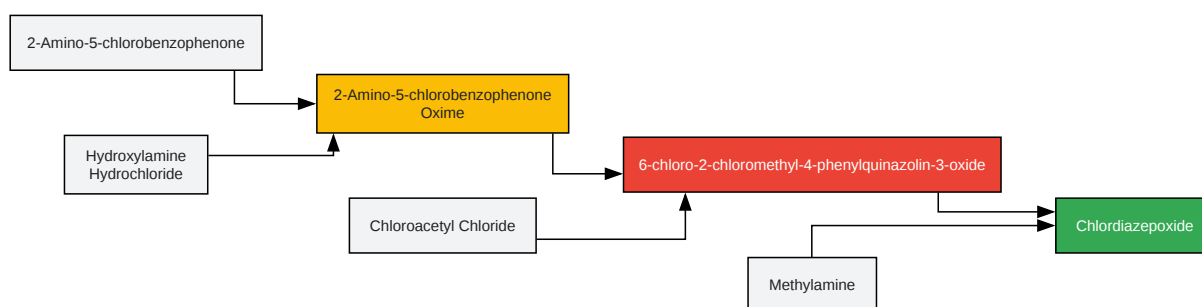
- Column: C18, 150 mm x 4.6 mm, 5 µm particle size
- Mobile Phase: A gradient of water and acetonitrile is typically used. For example, starting with 30% acetonitrile and increasing over the course of the run.
- Detection: UV or Diode-Array Detection (DAD)

This method is effective for identifying and quantifying unreacted 2-amino-5-chlorobenzophenone and other impurities.

Key Workflows and Pathways

Logical Workflow: Synthesis of Chlordiazepoxide

The following diagram illustrates the synthetic route from the starting material to the final chlordiazepoxide product.



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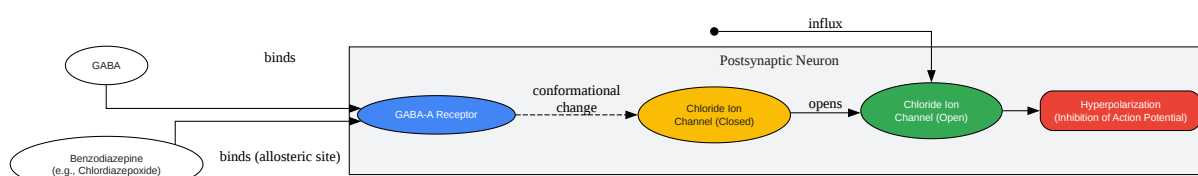
Caption: Synthetic pathway of Chlordiazepoxide.

Signaling Pathway: Mechanism of Action of Benzodiazepines

While 2-Amino-5-chlorobenzophenone Oxime itself is not biologically active in this context, the benzodiazepines synthesized from it, such as chlordiazepoxide, act on the central nervous system. Their primary mechanism of action is to enhance the effect of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor.[9] This results in sedative, anxiolytic, and muscle relaxant properties.

Benzodiazepines bind to a specific site on the GABA-A receptor, distinct from the GABA binding site.[1] This binding causes an allosteric modification of the receptor, increasing its affinity for GABA.[3] The result is an increased frequency of the chloride channel opening, leading to an influx of chloride ions into the neuron.[3] This hyperpolarizes the neuron, making it less likely to fire an action potential and thus producing an inhibitory effect on neuronal activity.[3]

The following diagram illustrates this signaling pathway.



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Caption: Benzodiazepine action on GABA-A receptor.

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